

Application Notes and Protocols for Disinfecting Laboratory Equipment with Lysol®

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Compound of Interest

Compound Name: *Lysol*

Cat. No.: *B611843*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and critical data for the effective use of Lysol® brand disinfectants for routine disinfection of common laboratory equipment and surfaces. Proper disinfection is a cornerstone of maintaining an aseptic environment, preventing cross-contamination, and ensuring the integrity of experimental data and the safety of laboratory personnel.

Introduction

Lysol® brand products, particularly Lysol® Disinfectant Spray, are readily available broad-spectrum disinfectants. The primary active ingredients in many Lysol® formulations are a combination of ethanol (30-60%) and quaternary ammonium compounds (QACs).[1] This combination provides efficacy against a wide range of bacteria, viruses, and fungi.[2][3][4][5] Understanding the correct application, contact time, and material compatibility is crucial for achieving the desired level of disinfection in a laboratory setting.

Product Efficacy and Specifications

Lysol® has demonstrated high efficacy against common laboratory contaminants and pathogens. It is essential to adhere to the specified contact times to ensure microbial inactivation.

Table 1: Quantitative Efficacy Data for Lysol® Disinfectants

Pathogen Type	Specific Pathogens	Log Reduction	Contact Time	Reference
Bacteria	Staphylococcus aureus, Salmonella choleraesuis, Escherichia coli O157:H7, Pseudomonas aeruginosa	>5.6 - 8.2	30 seconds & 5 minutes	[3]
Methicillin-resistant Staphylococcus aureus (MRSA)	>5.6 - 8.2	30 seconds & 5 minutes	[3]	
Vancomycin-resistant Enterococcus species	>5.6 - 8.2	30 seconds & 5 minutes	[3]	
Pseudomonas spp., Micrococcus spp., Bacillus spp.	Consistently high zone of inhibition	Not specified	[2]	
Viruses	Poliovirus	>3	Not specified	[3]
Norovirus	Effective	10 minutes	[6][7]	
SARS-CoV-2	99.9% inactivation	2 minutes	[8]	
Fungi	Trichophyton mentagrophytes (Athlete's Foot Fungus)	Effective	10 minutes	[9]

Aspergillus niger (Mold & Mildew)	Effective	3 minutes	[6]
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Table 2: Required Contact Times for Lysol® Disinfectant Spray

Application	Contact Time	Surfaces	Instructions	Reference
Disinfection	3 minutes	Hard, non-porous surfaces	Surface must remain wet for the full 3 minutes, then allow to air dry.	[6][7][10]
Sanitization	10 seconds	Hard, non-porous surfaces	Surface must remain wet for 10 seconds, then allow to air dry.	[6][7]
Norovirus Disinfection	10 minutes	Hard, non-porous surfaces	Surface must remain wet for the full 10 minutes, then allow to air dry.	[6][7]
Mold & Mildew Control	3 minutes	Pre-cleaned surfaces	Allow to remain wet for 3 minutes and let air dry. Repeat weekly or as needed.	[6]

Standard Operating Protocol: Surface Disinfection of Laboratory Equipment

This protocol outlines the procedure for disinfecting hard, non-porous surfaces of laboratory equipment such as centrifuges, incubators, water baths, and benchtops.

3.1 Materials

- Lysol® Disinfectant Spray
- Clean, lint-free cloths or paper towels
- Personal Protective Equipment (PPE): safety glasses, nitrile gloves, and a lab coat.[1][11]

3.2 Procedure

- Pre-cleaning: Before disinfection, it is critical to pre-clean surfaces to remove any organic matter, dust, or debris that may interfere with the disinfectant's efficacy.[6][12] Use a detergent or soap and water solution to wipe down the equipment. Rinse with a damp cloth to remove any soap residue and allow the surface to dry.[13]
- Application of Disinfectant: Hold the Lysol® Disinfectant Spray can upright, 6 to 8 inches from the surface.[6][7] Spray for 3 to 4 seconds until the surface is completely covered with a mist.[6][7]
- Ensure Proper Contact Time: The surface must remain visibly wet for the required contact time to achieve disinfection (typically 3 minutes).[6][10] If the surface begins to dry before the contact time is reached, reapply the disinfectant.
- Air Dry: Allow the surface to air dry completely.[6] There is no need to wipe the surface after disinfection unless it is a food-contact surface or an area prone to direct skin contact, in which case it should be rinsed with potable water after the contact time is met.[6][12]
- Post-Disinfection: Dispose of used cleaning materials and PPE in the appropriate waste receptacle.[13] Wash hands thoroughly after the procedure.

3.3 Material Compatibility

- Recommended Surfaces: Lysol® is suitable for most hard, non-porous surfaces commonly found in laboratories, including stainless steel, glass, glazed porcelain, and plastics.[12]
- Surfaces to Avoid: Do not use Lysol® Disinfectant Spray on brass, copper, aluminum, or painted wood surfaces.[12][14] For sensitive electronics or acrylic plastics, test on a small, inconspicuous area first.[14]

Experimental Protocol: Validation of Disinfection Efficacy

This protocol provides a framework for researchers to validate the efficacy of Lysol® against specific microorganisms of interest on common laboratory surfaces.

4.1 Objective To quantify the reduction of a target microorganism on a specific laboratory surface material after treatment with Lysol® Disinfectant Spray.

4.2 Materials

- Target microorganism culture (e.g., E. coli, S. aureus)
- Sterile surface coupons (e.g., stainless steel, glass, polypropylene)
- Lysol® Disinfectant Spray
- Sterile swabs
- Neutralizing broth (e.g., D/E Neutralizing Broth) to inactivate the disinfectant's active ingredients.[\[15\]](#)
- Agar plates for microbial enumeration
- Incubator
- Pipettes and sterile pipette tips
- Timer

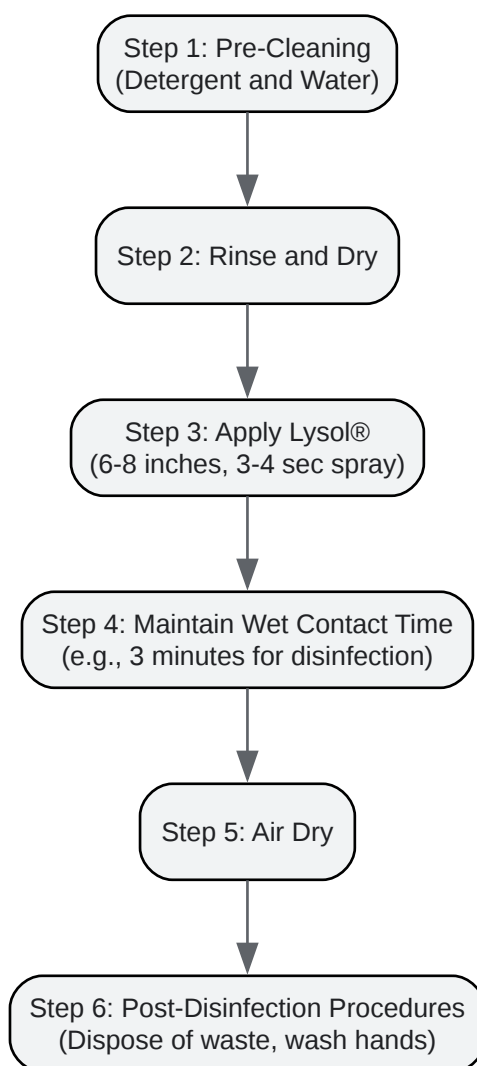
4.3 Methodology

- **Preparation of Inoculum:** Culture the target microorganism to a known concentration (e.g., 10^6 - 10^8 CFU/mL).
- **Surface Inoculation:** Aseptically inoculate a defined area on each sterile surface coupon with a known volume of the microbial culture. Allow the inoculum to dry completely in a biosafety cabinet.

- **Control Group:** For each surface type, swab an inoculated, untreated coupon to determine the baseline microbial load.
- **Disinfection:** Following the Standard Operating Protocol (Section 3.0), spray the inoculated coupons with Lysol® Disinfectant Spray, ensuring complete coverage.
- **Contact Time:** Allow the disinfectant to remain on the surface for the manufacturer-recommended contact time (e.g., 3 minutes).
- **Neutralization and Recovery:** After the contact time has elapsed, swab the treated area of the coupon. Immediately place the swab into a tube containing neutralizing broth to stop the disinfectant's action.
- **Enumeration:** Perform serial dilutions of the neutralizing broth and plate onto appropriate agar media.
- **Incubation:** Incubate the plates under suitable conditions for the target microorganism.
- **Data Analysis:** Count the colonies on the plates and calculate the log reduction in microbial count compared to the untreated control coupons.

Visual Representations

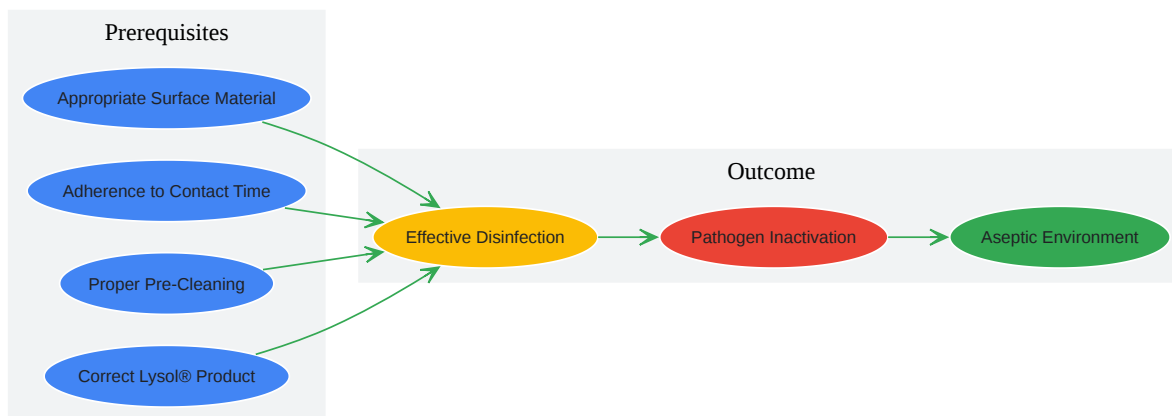
Diagram 1: Disinfection Workflow



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Caption: A stepwise workflow for the proper disinfection of laboratory surfaces using Lysol®.

Diagram 2: Logical Relationship of Disinfection Components



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Caption: Key factors that contribute to achieving effective disinfection in a laboratory setting.

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